

Introduction: A Precautionary Approach to a Novel Quinoline Derivative

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Compound of Interest

Compound Name: 7-Amino-2-methylquinolin-8-ol

CAS No.: 738523-55-2

Cat. No.: B3281620

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7-amino-2-methylquinolin-8-ol is a substituted quinoline derivative. The quinoline ring system is a foundational scaffold in medicinal chemistry and materials science, valued for its presence in numerous pharmaceuticals and its metal-chelating properties. As with any novel or sparsely documented chemical entity, establishing a robust safety and handling protocol is paramount for the protection of researchers and the integrity of experimental outcomes.

Direct, comprehensive toxicological data for **7-amino-2-methylquinolin-8-ol** is not readily available in published literature or regulatory databases. Therefore, this guide adopts a precautionary principle, constructing a safety and toxicity profile through a rigorous analysis of structurally analogous compounds. By examining the known hazards of molecules sharing its core functional groups—specifically the 8-hydroxyquinoline, aminoquinoline, and methylquinoline moieties—we can infer a reliable set of handling protocols and anticipate potential toxicological effects. This document is intended for researchers, chemists, and drug development professionals who may synthesize or handle this compound.

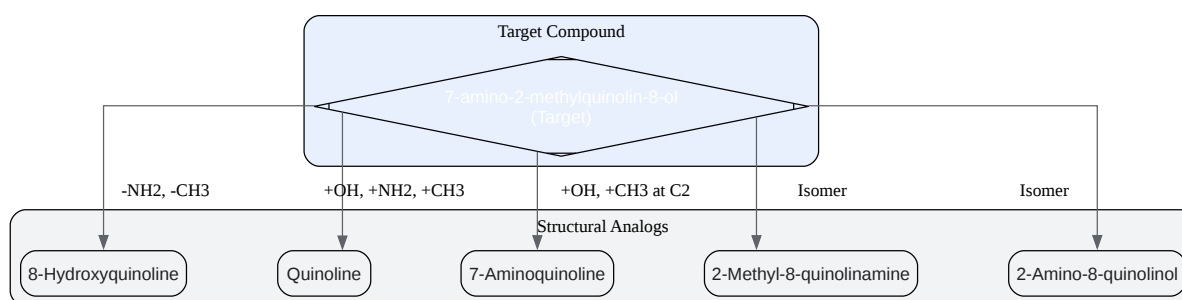
Part 1: Hazard Assessment through Structural Analogy

The toxicological profile of a compound is intrinsically linked to its chemical structure. The functional groups and core scaffold of **7-amino-2-methylquinolin-8-ol** each contribute to its potential biological activity and associated hazards. We will deconstruct the molecule and examine data from its closest structural relatives to build a comprehensive hazard profile.

The primary analogs for this assessment are:

- 8-Hydroxyquinoline: Shares the critical chelating 8-hydroxyquinoline core.
- Quinoline: The parent heterocyclic scaffold.
- Aminoquinolines (e.g., 7-Aminoquinoline, 8-Aminoquinoline): Inform on the effects of the amino group.
- Methylquinolines (e.g., 2-Methylquinoline): Inform on the effects of the methyl group.
- Isomers (e.g., 2-Amino-8-quinolinol, 2-Methyl-8-quinolinamine): Provide insight into the influence of substituent positioning.

Diagram: Structural Relationship to Key Analogs



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Caption: Structural relationship of the target compound to key analogs.

Inferred Hazard Identification and GHS Classification

Based on the documented hazards of its analogs, **7-amino-2-methylquinolin-8-ol** should be handled as a substance with multiple potential hazards. The following table synthesizes the GHS classifications from related compounds to establish a conservative, inferred classification for the target molecule.

Hazard Class	Inferred Classification for 7-amino-2-methylquinolin-8-ol	Rationale Based on Structural Analogs
Acute Toxicity, Oral	Category 4: Harmful if swallowed	8-Hydroxyquinoline and 2-Methyl-8-quinolinamine are classified as harmful if swallowed.[1][2][3] 7-Aminoquinoline is also an acute oral toxicant.[4]
Skin Corrosion/Irritation	Category 2: Causes skin irritation	7-Aminoquinoline and 2-Amino-8-quinolinol are known skin irritants.[4][5] The parent compound, quinoline, is also classified as a skin irritant.[6]
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage	This is the most conservative and critical classification. 8-Hydroxyquinoline and 2-Methyl-8-quinolinamine are known to cause serious eye damage.[1][2] Other analogs like 7-aminoquinoline cause serious eye irritation.[4][7]
Respiratory/Skin Sensitization	Category 1: May cause an allergic skin reaction	8-Hydroxyquinoline is a known skin sensitizer.[1][3]
Germ Cell Mutagenicity	Suspected of causing genetic defects	The parent quinoline scaffold is classified as a Category 3 mutagen, indicating a possible risk of irreversible effects.[6]
Carcinogenicity	Suspected of causing cancer	Quinoline is classified as a Category 2 carcinogen.[6] While 8-hydroxyquinoline is not classifiable (IARC Group 3), the potential risk from the core

scaffold cannot be dismissed.

[1]

Reproductive Toxicity

Suspected of damaging fertility or the unborn child

8-Hydroxyquinoline is classified as a reproductive toxicant.[1]

Hazard to the Aquatic Environment

Very toxic to aquatic life with long lasting effects

This hazard is documented for 8-Hydroxyquinoline.[8]

Part 2: Toxicological Profile

Mechanisms of Toxicity (Inferred)

The toxicity of **7-amino-2-methylquinolin-8-ol** is likely multifactorial, stemming from the combined properties of its functional groups.

- **Metal Chelation:** The 8-hydroxyquinoline moiety is a powerful bidentate chelating agent, capable of binding to essential metal ions (e.g., Fe^{2+} , Cu^{2+} , Zn^{2+}). This sequestration can disrupt the function of metalloenzymes and interfere with critical biological processes.
- **DNA Interaction:** The planar quinoline ring system has the potential to intercalate with DNA, which may be the basis for the mutagenicity and carcinogenicity observed in the parent quinoline compound.[6]
- **Metabolic Activation:** Aromatic amines can be metabolically activated in the liver to form reactive intermediates that can bind covalently to proteins and nucleic acids, leading to cellular damage and toxicity.
- **Hematotoxicity:** 8-aminoquinolines as a class are known to cause hemolytic anemia in individuals with glucose-6-phosphate dehydrogenase (G6PD) deficiency.[9] This is a critical consideration for any downstream therapeutic development.

Toxicological Endpoints

- **Acute Effects:** Upon single exposure, the primary risks are severe eye damage and irritation to the skin and respiratory tract.[1][2][5] Ingestion may be harmful, leading to systemic effects.[1][4]

- Chronic Effects: Repeated or long-term exposure carries more severe risks. The potential for skin sensitization from 8-hydroxyquinoline suggests a risk of developing allergic contact dermatitis.[1][3] The most significant long-term concerns are the potential for mutagenicity, carcinogenicity, and reproductive toxicity, primarily inferred from the quinoline and 8-hydroxyquinoline scaffolds.[1][6]

Part 3: Standard Operating Procedure (SOP) for Safe Handling

Given the inferred hazardous nature of this compound, a strict and detailed handling protocol is mandatory. The following procedures are designed to mitigate risks from all potential routes of exposure.

Engineering Controls & Work Area Preparation

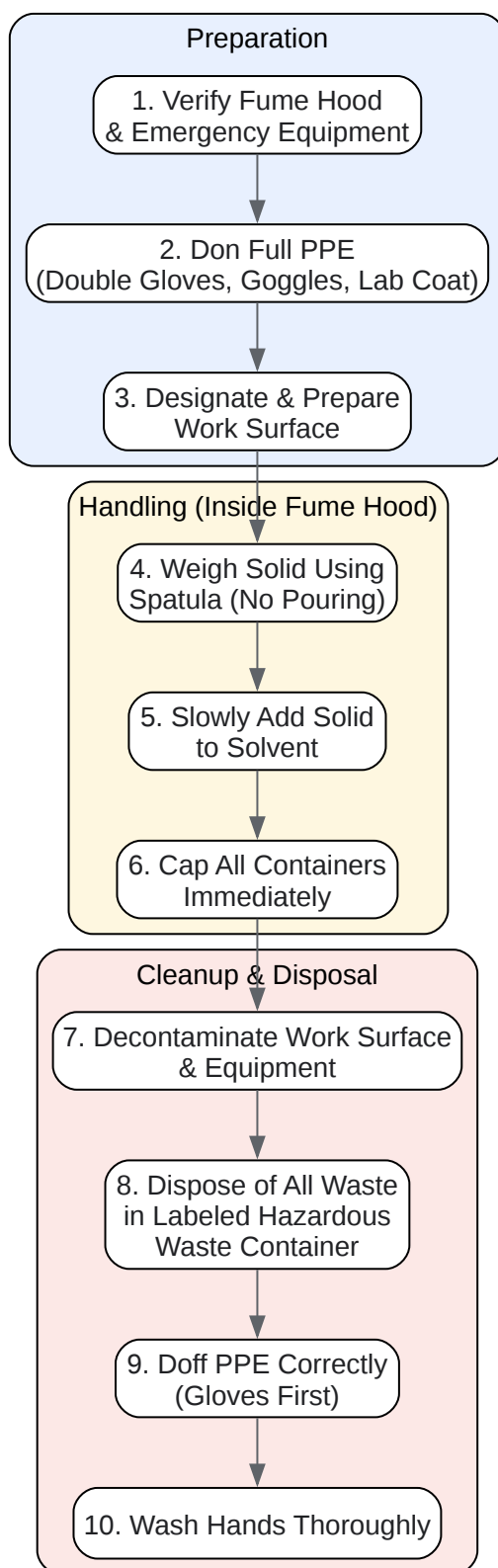
- Primary Control: All handling of **7-amino-2-methylquinolin-8-ol**, including weighing, transfers, and solution preparation, MUST be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.[8][10]
- Emergency Readiness: Verify that a functional and unobstructed safety shower and eyewash station are located in close proximity to the workstation before beginning any work.[8][10]
- Designated Area: Cordon off and clearly label a specific area within the fume hood for handling this compound to prevent cross-contamination.

Required Personal Protective Equipment (PPE)

PPE Category	Specification and Rationale
Eye Protection	Chemical safety goggles or a full-face shield are mandatory. Standard safety glasses are insufficient due to the high risk of severe eye damage.[8]
Hand Protection	Chemical-resistant nitrile or neoprene gloves are required. Double-gloving is recommended. Inspect gloves for any defects before use and change them immediately if contamination is suspected.[10]
Body Protection	A flame-resistant lab coat must be worn and fully fastened. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.[10]
Respiratory Protection	If there is any risk of dust generation outside of a fume hood, a NIOSH-approved respirator with a particulate filter (e.g., N95 or P100) is required.[8]

Step-by-Step Experimental Workflow

The following workflow diagram illustrates the mandatory sequence of operations for safely handling the compound from receipt to disposal.



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Caption: Safe handling workflow for **7-amino-2-methylquinolin-8-ol**.

Spill and Waste Management

- Spill Response:
 - Evacuate personnel from the immediate area.
 - Wearing full PPE, cover the spill with an absorbent material (e.g., vermiculite or sand).
 - Carefully sweep the material into a designated hazardous waste container. Avoid creating dust.
 - Decontaminate the area with an appropriate solvent followed by soap and water.
- Waste Disposal: All contaminated materials, including gloves, weigh paper, and absorbent pads, must be disposed of as hazardous chemical waste.^[8] The container must be sealed, clearly labeled, and disposed of according to institutional and local regulations.

Part 4: Emergency and First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [7][8]
Skin Contact	Remove all contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.[4][8]
Inhalation	Move the victim to fresh air. If breathing is difficult or they are not breathing, provide artificial respiration. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the victim is conscious and alert, give 2-4 cupfuls of water to drink. Call a poison control center or seek immediate medical attention.[8]

Conclusion

While **7-amino-2-methylquinolin-8-ol** lacks specific toxicological studies, a comprehensive analysis of its structural analogs provides a clear and compelling case for handling it as a hazardous substance. The primary risks include severe eye damage, skin irritation and sensitization, and potential for long-term effects such as mutagenicity and reproductive toxicity. Adherence to the stringent engineering controls, personal protective equipment standards, and handling protocols outlined in this guide is essential for ensuring the safety of all laboratory personnel. Until direct toxicological data becomes available, this precautionary, evidence-based approach remains the most responsible method for managing the risks associated with this compound.

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